

A Comparative Performance Analysis: Pigment Red 31 vs. Quinacridone Red

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Compound of Interest

Compound Name: *Pigment Red 31*

Cat. No.: *B1584407*

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For researchers, scientists, and professionals in drug development, the selection of appropriate pigments is critical for applications ranging from coatings and plastics to specialized formulations. This guide provides an objective comparison of the performance characteristics of **Pigment Red 31**, a naphthol red, and quinacridone red, a high-performance polycyclic pigment. This analysis is supported by a summary of quantitative data and detailed experimental protocols to aid in informed pigment selection.

Introduction to the Pigments

Pigment Red 31 (C.I. 12360) is a synthetic organic pigment belonging to the naphthol AS pigment family. Chemically, it is a complex azo compound, specifically 3-hydroxy-4-[[2-methoxy-5-[(phenylamino)carbonyl]phenyl]azo]-N-(3-nitrophenyl)-2-naphthalenecarboxamide. [1] It is known for its bluish-red to magenta hue and is utilized in various applications, including rubber, inks, and coatings.[2][3]

Quinacridone Red refers to a family of high-performance synthetic organic pigments based on the quinacridone chemical structure (5,12-Dihydroquinolino[2,3-b]acridine-7,14-dione).[4][5] First commercialized in 1958, these pigments are renowned for their exceptional lightfastness, weather resistance, and thermal stability.[6][7] Common variants include Pigment Violet 19 (PV19), which can range from a red to a violet shade, and Pigment Red 122 (PR122), a clean, bluish-red pigment.[1][6][8] For the purpose of this guide, "Quinacridone Red" will primarily refer to these high-performance variants, which are benchmarks in demanding applications.

Quantitative Performance Comparison

The selection of a pigment is often dictated by its ability to withstand various environmental and processing stresses. The following table summarizes the key performance indicators for **Pigment Red 31** and Quinacridone Red, based on available technical data. It is important to note that values can vary slightly depending on the specific grade, particle size, and the medium in which the pigment is tested.

Performance Parameter	Pigment Red 31	Quinacridone Red (PV19 / PR122)	Test Standard (Typical)
C.I. Name	Pigment Red 31	Pigment Violet 19 / Pigment Red 122	N/A
Chemical Class	Naphthol AS	Quinacridone	N/A
Lightfastness (Blue Wool Scale)	7 - 8	8	ISO 105-B02
Heat Stability	160 - 180°C (some grades up to 280°C / 5 min)	280 - 300°C	ISO 787-21 / DIN EN 12877-2
Weather Resistance (1-5 Scale)	Moderate (not typically recommended for exterior use)	4 - 5 (Excellent)	ISO 4892-2
Water Resistance (1-5 Scale)	5 (Excellent)	5 (Excellent)	Internal Standards
Acid Resistance (1-5 Scale)	5 (Excellent)	5 (Excellent)	Internal Standards
Alkali Resistance (1-5 Scale)	5 (Excellent)	5 (Excellent)	Internal Standards
Solvent Resistance	Good to Excellent	Excellent	ASTM D4752
Opacity	Semi-transparent to Opaque	Transparent	N/A

Experimental Protocols

The data presented above is derived from standardized testing methodologies designed to ensure reproducibility and comparability. Below are detailed protocols for the key performance experiments.

Lightfastness Testing

Lightfastness measures a pigment's resistance to fading or color change upon exposure to light.

- Standard: ISO 105-B02 or ASTM D4303.[\[2\]](#)[\[4\]](#)[\[9\]](#)
- Apparatus: A xenon arc lamp apparatus equipped with filters to simulate natural daylight through window glass.[\[10\]](#)
- Procedure:
 - A specimen of the pigment dispersed in a suitable medium (e.g., paint, plastic) is prepared.
 - The specimen is placed in the xenon arc chamber alongside a set of Blue Wool standards (ranging from 1 to 8, with 8 being the most lightfast).[\[8\]](#)
 - The specimens are exposed to a controlled level of irradiance (e.g., 1.10 W/m²/nm at 420 nm) and controlled temperature and humidity.[\[9\]](#)
 - The exposure continues until a specified color change is observed in one of the Blue Wool standards.
 - The lightfastness of the pigment is rated by comparing its color change to that of the Blue Wool standards. The rating corresponds to the Blue Wool standard that exhibits a similar degree of fading.[\[8\]](#)

Heat Stability Testing

Heat stability is crucial for applications involving high-temperature processing, such as in plastics.

- Standard: ISO 787-21 or DIN EN 12877-2.
- Apparatus: An injection molding machine or a temperature-controlled oven.
- Procedure:
 - The pigment is dispersed into a polymer (e.g., HDPE) at a specified concentration.
 - The pigmented polymer is processed through an injection molding machine at various temperatures, with a defined dwell time at each temperature (e.g., 5 minutes).
 - Alternatively, a prepared colored sample is placed in a high-temperature oven for a set duration.
 - After cooling, the color of the heat-treated samples is compared to a control sample that was processed at the lowest possible temperature.
 - The heat stability is defined as the maximum temperature at which the color change (ΔE^*_{ab}) remains below a specified value (e.g., 3.0).

Solvent and Chemical Resistance Testing

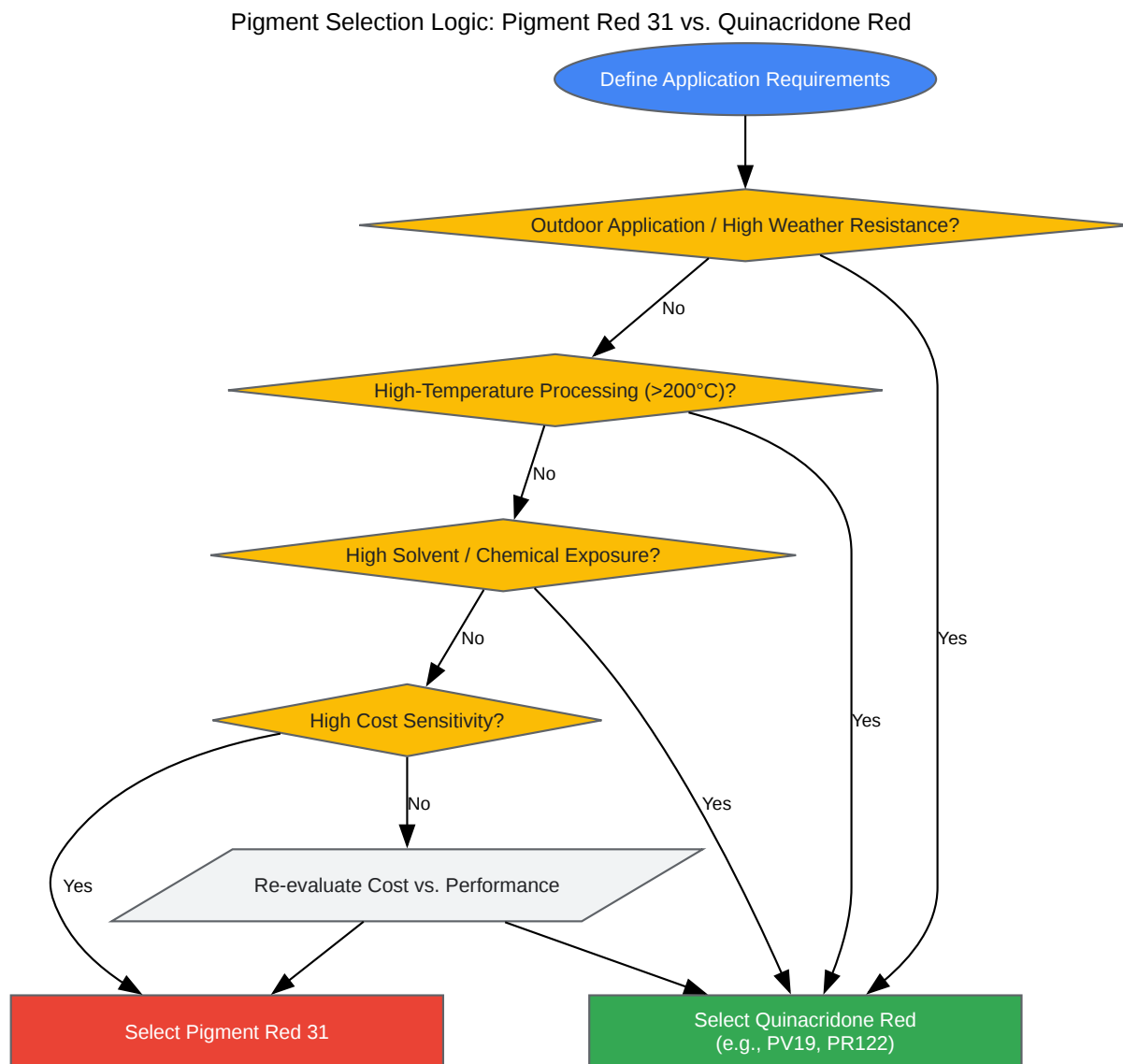
This test evaluates the pigment's ability to resist bleeding or color change when in contact with various chemicals.

- Standard: ASTM D4752 (for solvent rub resistance) or internal "spot" tests.
- Apparatus: Cheesecloth, a solvent (e.g., Methyl Ethyl Ketone - MEK), and a flat surface.
- Procedure (Solvent Rub Test):
 - A cured film of the pigmented coating is prepared on a substrate.
 - A piece of cheesecloth is saturated with the specified solvent.
 - The cloth is rubbed back and forth over the coated surface with a consistent pressure and stroke length. One forward and backward motion constitutes a "double rub".

- The number of double rubs required to expose the underlying substrate is recorded. A higher number indicates greater solvent resistance.
- Procedure (Spot Test):
 - A drop of the chemical (e.g., 5% HCl, 5% NaOH) is placed on the pigmented surface and covered (e.g., with a watch glass).
 - After a specified period (e.g., 24 hours), the cover is removed, and the surface is cleaned.
 - The surface is then examined for any signs of discoloration, blistering, or other changes, and rated on a 1-5 scale (5 indicating no change).

Pigment Selection Pathway

The choice between **Pigment Red 31** and Quinacridone Red is fundamentally driven by the performance requirements of the final application. The following diagram illustrates a logical workflow for selecting the appropriate pigment.



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Caption: Decision workflow for pigment selection.

Conclusion

Quinacridone Red pigments demonstrate superior performance across key metrics, particularly in lightfastness, heat stability, and weather resistance, making them the preferred choice for demanding applications such as automotive coatings, high-durability plastics, and exterior finishes.[6][8]

Pigment Red 31, while exhibiting good resistance to chemicals and water, has lower thermal stability and is generally not recommended for applications requiring long-term outdoor durability. Its primary advantages lie in its cost-effectiveness and suitability for applications with less stringent performance requirements, such as general-purpose rubber goods and some types of printing inks.[2]

For researchers and product developers, a thorough evaluation of the end-use environment and processing conditions is paramount. When the highest levels of durability and permanence are required, Quinacridone Red is the clear technical choice. For cost-sensitive indoor applications where extreme heat and light exposure are not factors, **Pigment Red 31** may serve as a viable alternative.

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